

Application Notes & Protocols: Extraction of Cyanidin 3-sambubioside from Plant Materials

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Compound of Interest

Compound Name: Cyanidin 3-sambubioside

Cat. No.: B190878

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Cyanidin 3-sambubioside is a type of anthocyanin, a natural pigment responsible for the red, purple, and blue colors in many flowers, fruits, and vegetables.[1][2][3] Beyond its role as a colorant, **Cyanidin 3-sambubioside** exhibits a range of bioactive properties, including antioxidant effects, that are of significant interest to the pharmaceutical and nutraceutical industries.[4] This document provides detailed application notes and protocols for the extraction and purification of **Cyanidin 3-sambubioside** from various plant materials.

Plant Sources

Cyanidin 3-sambubioside can be isolated from a variety of plant sources. Some of the most common sources include:

- Fruits: Elderberry (*Sambucus nigra*), Cranberry, Kokum (*Garcinia indica*)[5]
- Flowers: Roselle (*Hibiscus sabdariffa*), *Lobularia maritima*, and *Matthiola incana*

Extraction and Purification Methodologies

The selection of an appropriate extraction and purification methodology is critical for obtaining high-purity **Cyanidin 3-sambubioside**. The following sections detail various techniques that have been successfully employed.

Quantitative Data Summary

The efficiency of extraction and the final yield of **Cyanidin 3-sambubioside** are dependent on the plant source, extraction method, and solvents used. The following table summarizes quantitative data from various studies.

Plant Material	Extraction Method	Solvent System	Crude Extract (mg)	Purified Compound (mg)	Purity (%)	Reference
Cranberry	High-Performance Counter-Current Chromatography (HPLCC) followed by preparative HPLC	Butanol/0.05% aqueous Trifluoroacetic acid (TFA)/Methanol (4:5:1 v/v/v)	400	3	95	
Kokum (Garcinia indica) Rind	Preparative HPLC	Methanol with 1% Formic Acid	Not specified	Not specified	Not specified	
Elderberry (Sambucus nigra)	Maceration	70% Ethanol	Not specified	Not specified	Not specified	

Note: The yield of anthocyanins can be influenced by factors such as drying method (lyophilization vs. room temperature) and the use of assistance methods like ultrasound or microwave. For instance, ultrasound-assisted extraction has been shown to be an efficient method for extracting anthocyanins.

Experimental Protocols

Protocol 1: Extraction and Purification of Cyanidin 3-sambubioside from Cranberry

This protocol is based on the methodology described for the separation of anthocyanins from cranberry extract.

1. Materials and Reagents:

- Crude cranberry extract
- n-Butanol
- Methanol
- Trifluoroacetic acid (TFA)
- Deionized water
- High-Performance Counter-Current Chromatography (HPCCC) system
- Preparative High-Performance Liquid Chromatography (HPLC) system

2. Preparation of Two-Phase Solvent System:

- Prepare a two-phase solvent system composed of n-butanol, 0.05% aqueous TFA, and methanol in a volume ratio of 4:5:1.
- Thoroughly mix the solvents and allow the phases to separate.

3. HPCCC Separation (Purification of Crude Extract):

- Dissolve 400 mg of crude cranberry extract in a suitable volume of the solvent system.
- Perform the separation using the HPCCC system.
- Collect the fractions containing **Cyanidin 3-sambubioside**. The purity at this stage is expected to be around 73%.

4. Preparative HPLC (Final Purification):

- Pool the fractions containing **Cyanidin 3-sambubioside** from the HPCCC separation.
- Concentrate the pooled fractions under reduced pressure.
- Further purify the concentrated sample using a preparative HPLC system to achieve a purity of over 95%.

5. Characterization:

- Confirm the identity and purity of the isolated **Cyanidin 3-sambubioside** using techniques such as Electrospray Ionization Mass Spectrometry (ESI-MS), and ¹H and ¹³C Nuclear Magnetic Resonance (NMR) spectroscopy.

Protocol 2: General Protocol for Extraction of Anthocyanins from Elderberry

This protocol is a general method adapted from studies on elderberry extracts.

1. Materials and Reagents:

- Fresh or dried elderberries (*Sambucus nigra*)
- 70% Ethanol in water
- Mortar and pestle or blender
- Filter paper or centrifuge
- Rotary evaporator

2. Sample Preparation:

- If using fresh fruits, wash and remove the stems.
- Grind the fruits using a mortar and pestle or a blender to create a homogenous paste.

3. Maceration:

- Transfer the fruit paste to a flask.
- Add 70% ethanol at a suitable solid-to-solvent ratio (e.g., 1:10 w/v).
- Macerate the mixture for a specified period (e.g., 24 hours) at room temperature, protected from light.

4. Extraction:

- Separate the solid material from the liquid extract by filtration or centrifugation.
- Collect the supernatant.
- The 70% ethanol extract has been found to be rich in anthocyanins, including cyanidin-based glycosides.

5. Solvent Evaporation:

- Concentrate the extract using a rotary evaporator at a temperature below 40°C to avoid degradation of the anthocyanins.

6. Further Purification (Optional):

- The crude extract can be further purified using techniques like column chromatography or preparative HPLC as described in Protocol 1.

Protocol 3: Ultrasound-Assisted Extraction (UAE) of Anthocyanins

This protocol provides a general workflow for UAE, which can enhance extraction efficiency.

1. Materials and Reagents:

- Plant material (e.g., litchi pericarp, as a model)
- Ethanol (concentration to be optimized, e.g., 54.1%)

- Ultrasonic bath or probe sonicator

2. Extraction Procedure:

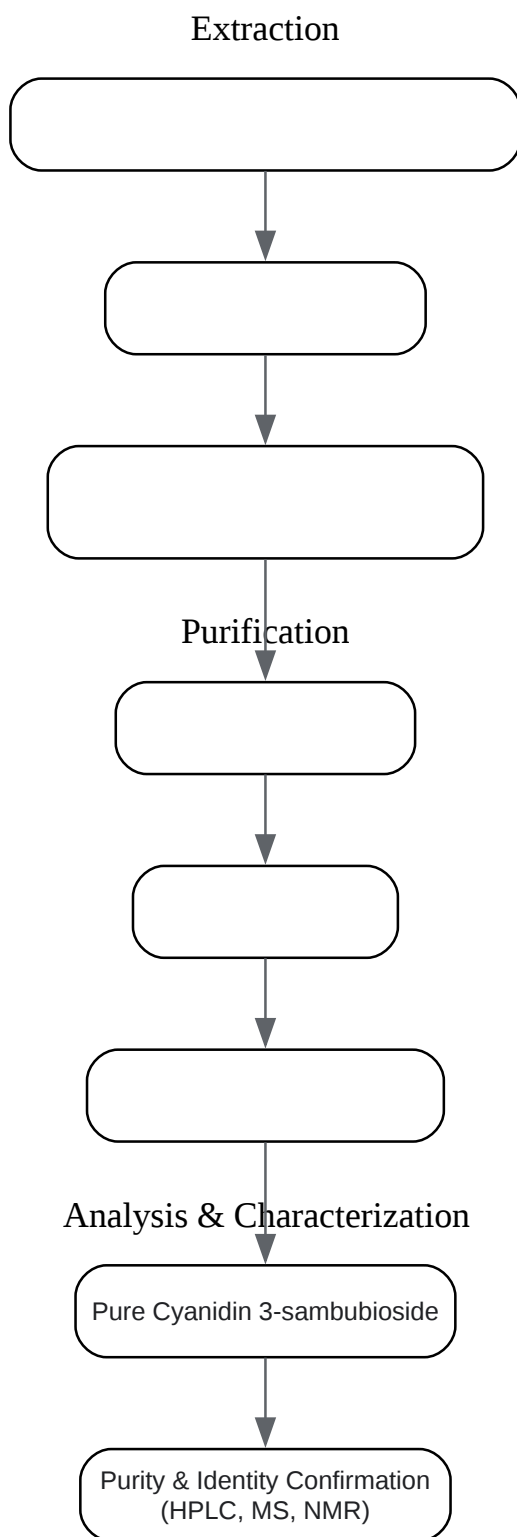
- Mix the powdered plant material with the ethanol solvent in a flask.
- Place the flask in an ultrasonic bath or immerse the probe of a sonicator into the mixture.
- Apply ultrasonic waves at a specific power (e.g., 240 W) and for a defined duration (e.g., 34.5 minutes).
- Maintain a constant temperature during the extraction process.

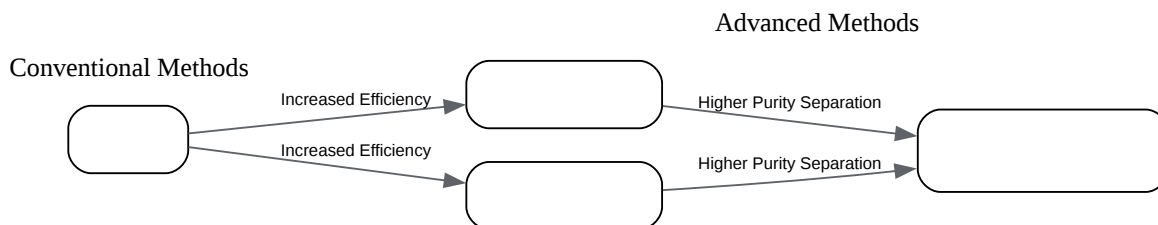
3. Post-Extraction Processing:

- Follow steps 4 and 5 from Protocol 2 for filtration and solvent evaporation.

Visualization of Workflows

Experimental Workflow for **Cyanidin 3-sambubioside** Extraction and Purification





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